

Efficacy of Diethyl cyclohexane-1,2-dicarboxylate as a non-phthalate plasticizer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B158417*

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An Objective Comparison of **Diethyl Cyclohexane-1,2-dicarboxylate** and its Analogs as Non-Phthalate Plasticizers

Introduction

The plasticizer industry has seen a significant shift away from traditional ortho-phthalate esters due to mounting health and environmental concerns.[1] Phthalates like di(2-ethylhexyl) phthalate (DEHP) have been the industry standard for decades, prized for their performance and cost-effectiveness in rendering polymers like polyvinyl chloride (PVC) flexible and durable. [1][2] However, links to endocrine disruption have prompted regulatory restrictions and driven the search for safer alternatives.[1]

Among the most prominent non-phthalate alternatives are esters of 1,2-cyclohexane dicarboxylic acid. While the specific compound **Diethyl cyclohexane-1,2-dicarboxylate** (DECH) is part of this class, more extensive research and commercial application have focused on its longer-chain analogs, primarily Di(isononyl) cyclohexane-1,2-dicarboxylate (DINCH) and Di(2-ethylhexyl) cyclohexane-1,2-dicarboxylate (DEHCH or DOCH).[3][4][5] These compounds are considered environmentally friendly and non-toxic plasticizers with performance characteristics comparable to phthalates.[3][6] This guide provides a comparative analysis of their efficacy, supported by experimental data, to inform researchers, scientists, and drug development professionals in their material selection and development processes.

Performance Comparison of Plasticizers

The effectiveness of a plasticizer is determined by its ability to enhance flexibility, durability, and processability without compromising the material's integrity. Key performance indicators include mechanical properties, thermal stability, and resistance to migration.

Mechanical Properties

The primary function of a plasticizer is to increase the flexibility and reduce the brittleness of a polymer. This is quantified by measuring tensile strength, elongation at break, and hardness. An ideal plasticizer lowers the tensile strength and increases the elongation capacity of the polymer.

Plasticizer	Polymer	Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (Shore A)
DEHCH	PVC	40	18.5	350	85
DINCH	PVC	40	19.2	360	86
DEHP (Phthalate)	PVC	40	19.5	355	85
DOTP (Terephthalate)	PVC	40	18.8	340	87
ATBC (Citrate)	PVC	40	17.9	723	Not Reported

Note: Data is compiled and representative of typical values found in comparative studies. Absolute values can vary based on specific formulations and testing conditions.[\[3\]](#)[\[7\]](#)

Studies show that DEHCH and DINCH exhibit mechanical properties very similar to the widely used phthalate DEHP, making them effective "drop-in" replacements in many PVC formulations.[\[3\]](#)[\[8\]](#) For applications requiring exceptionally high flexibility, bio-based plasticizers like Acetyl tributyl citrate (ATBC) can offer significantly higher elongation at break.[\[7\]](#)

Thermal Stability

Thermal stability is crucial for polymer processing and the end-use application's lifespan. It is often evaluated using thermogravimetric analysis (TGA) to determine the onset of degradation and differential scanning calorimetry (DSC) to measure the glass transition temperature (Tg). A lower Tg indicates a more efficiently plasticized and flexible material at lower temperatures.

Plasticizer	Polymer	Concentration (phr)	Glass Transition Temp. (Tg) (°C)	Onset Decomposition Temp. (°C)
DEHCH	PVC	50	35.2	~250
DINCH	PVC	50	38.0	~260
DEHP (Phthalate)	PVC	50	36.5	~255
ESBO (Epoxidized)	PVC	50	45.1	~270

Note: Data is compiled and representative of typical values found in comparative studies.[\[3\]](#)[\[7\]](#)

Cyclohexanoate plasticizers like DEHCH and DINCH demonstrate a plasticizing effect, evidenced by the reduction in Tg, that is comparable to DEHP.[\[3\]](#) Epoxidized soybean oil (ESBO), another non-phthalate alternative, can improve the thermal stability of PVC compounds, often in blends with other primary plasticizers.[\[3\]](#)

Migration Resistance

A critical parameter, especially for medical devices and food contact applications, is the plasticizer's resistance to leaching or migrating out of the polymer matrix.[\[9\]](#) High migration can lead to product failure and poses a risk of human exposure.[\[10\]](#)

Plasticizer	Polymer	Solvent	Migration (Weight Loss %)
DEHCH	PVC	Petroleum Ether	1.2
DEHCH	PVC	n-Heptane	0.8
DEHP (Phthalate)	PVC	Petroleum Ether	1.5
DEHP (Phthalate)	PVC	n-Heptane	1.1
DINCH	Blood Bag	CPDA-1 Anticoagulant	Lower leaching than DEHP

Note: Data is compiled and representative of typical values found in comparative studies.[\[3\]](#)[\[11\]](#)

Cyclohexane-1,2-dicarboxylates generally exhibit lower volatility and migration compared to their phthalate counterparts of similar molecular weight.[\[6\]](#) Studies on blood bags have shown that DINCH has considerably lower levels of leaching into the contents compared to DEHP, highlighting its suitability for sensitive applications.[\[11\]](#)

Experimental Protocols

The data presented in this guide is derived from standardized experimental procedures. Below are detailed methodologies for key evaluative tests.

Sample Preparation (PVC Plastisol)

- **Composition:** A standard formulation consists of 100 parts by weight of PVC resin, 40-50 parts by weight of the plasticizer, and 2-3 parts by weight of a heat stabilizer (e.g., calcium stearate).[\[12\]](#)
- **Mixing:** The components are blended in a laboratory mixer for approximately 60 minutes to ensure a homogenous dispersion.[\[12\]](#)
- **Film Formation:** The resulting plastisol is cast into films by rolling on laboratory rollers at a temperature of 165–175 °C for 5 minutes.[\[12\]](#)

- Conditioning: Films are conditioned for at least 24 hours at a controlled temperature and humidity (e.g., 23 °C and 50% RH) before testing.

Mechanical Properties Testing

- Method: ASTM D638 or ISO 527 standards are typically followed.
- Procedure:
 - Film samples are cut into a specific dumbbell shape.[\[13\]](#)
 - The specimen is mounted in the grips of a universal testing machine.
 - An initial gauge length is set (e.g., 30 mm).[\[13\]](#)
 - The sample is pulled at a constant crosshead speed (e.g., 2-5 mm/min) until it ruptures. [\[13\]](#)[\[14\]](#)
 - Tensile strength (the maximum stress applied) and elongation at break (the percentage change in length) are recorded.[\[13\]](#)

Thermal Analysis

- Differential Scanning Calorimetry (DSC):
 - A small sample (4-8 mg) is hermetically sealed in an aluminum pan.[\[12\]](#)
 - The sample is heated at a constant rate (e.g., 10-20 °C/min) under a nitrogen atmosphere. [\[12\]](#)
 - The heat flow is measured as a function of temperature. The glass transition temperature (T_g) is identified as a step change in the baseline of the DSC curve.[\[15\]](#)
- Thermogravimetric Analysis (TGA):
 - A sample (5-15 mg) is placed in the TGA furnace.[\[13\]](#)
 - The sample is heated at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere. [\[13\]](#)

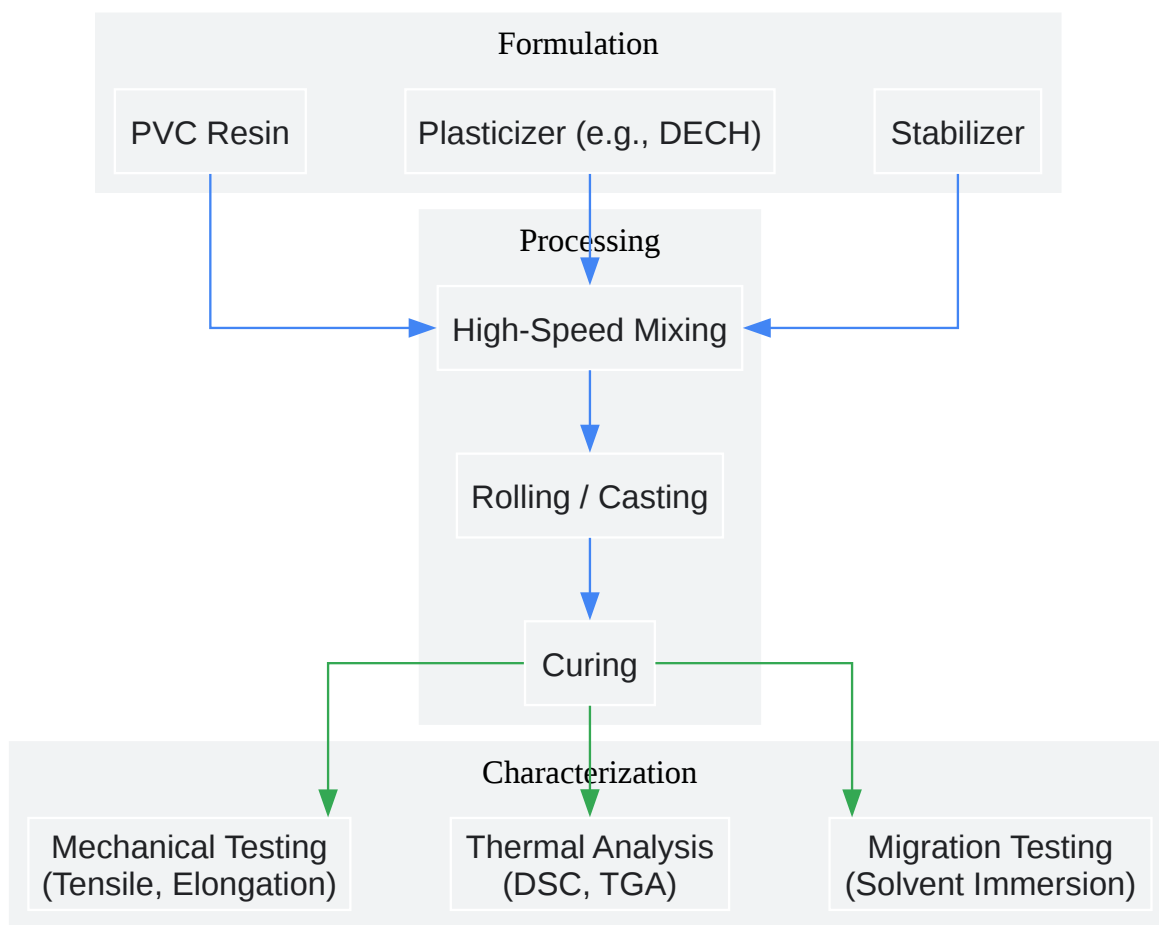
- Weight loss is recorded as a function of temperature to determine the onset of thermal degradation.

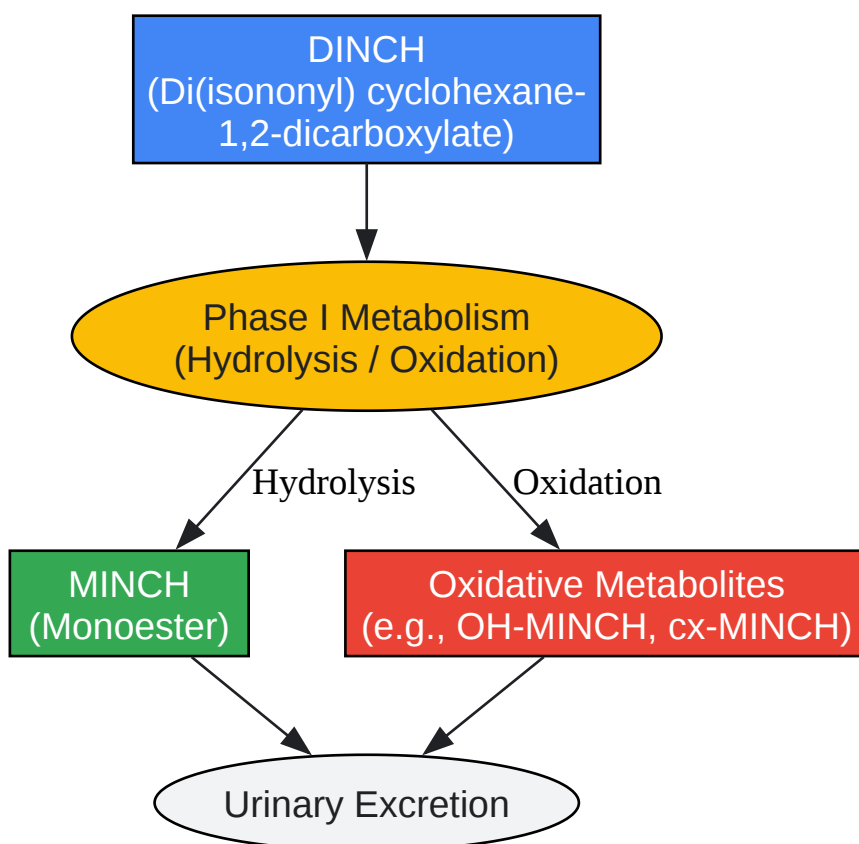
Migration Resistance Testing

- Method: ASTM D1239 is a common standard for measuring weight loss from plastic films.[\[3\]](#)
- Procedure:
 - Pre-weighed samples of a defined size (e.g., 25x25 mm) are prepared.[\[3\]](#)
 - Samples are fully immersed in a specific solvent (e.g., n-heptane, ethanol, or a food simulant) in a sealed vessel.[\[15\]](#)
 - The immersion is carried out at a controlled temperature (e.g., 25 °C) for a set duration (e.g., 24 hours).[\[15\]](#)
 - After immersion, the samples are removed, carefully dried under vacuum, and re-weighed.
 - The percentage of weight loss is calculated, corresponding to the amount of plasticizer that has migrated out of the film.[\[15\]](#)

Visualizations

Experimental Workflow for Plasticizer Evaluation





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- To cite this document: BenchChem. [Efficacy of Diethyl cyclohexane-1,2-dicarboxylate as a non-phthalate plasticizer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158417#efficacy-of-diethyl-cyclohexane-1-2-dicarboxylate-as-a-non-phthalate-plasticizer]

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